

# Application Note: Quantification of (R)-3-hydroxytetradecanoic Acid Using Mass Spectrometry

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## Compound of Interest

Compound Name: (R)-3-Hydroxytetradecanoic acid

Cat. No.: B041485

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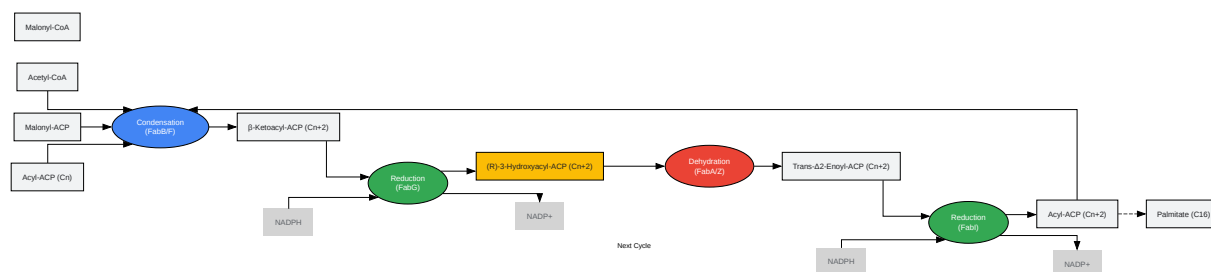
For Researchers, Scientists, and Drug Development Professionals

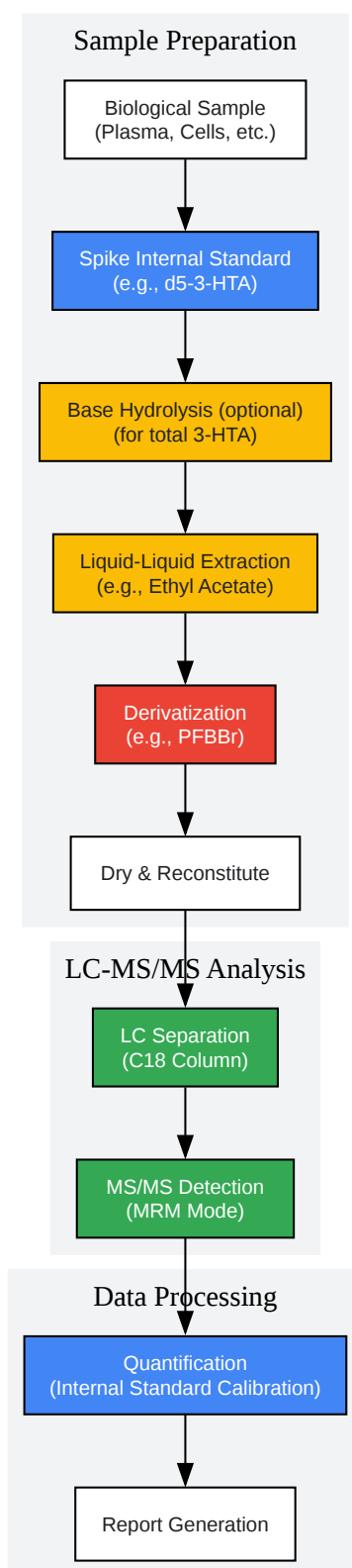
## Introduction

**(R)-3-hydroxytetradecanoic acid** is a long-chain hydroxy fatty acid that serves as a key intermediate in fatty acid biosynthesis in various organisms, including humans and bacteria.<sup>[1]</sup> It also plays a role as a structural component of lipopolysaccharide (LPS) in Gram-negative bacteria, making it a relevant biomarker for bacterial endotoxins. Accurate quantification of **(R)-3-hydroxytetradecanoic acid** is crucial for studying metabolic pathways, diagnosing certain fatty acid oxidation disorders, and assessing endotoxin exposure. This application note provides a detailed protocol for the sensitive and specific quantification of **(R)-3-hydroxytetradecanoic acid** in biological matrices using liquid chromatography-tandem mass spectrometry (LC-MS/MS).

## Signaling Pathway Context: Fatty Acid Biosynthesis

**(R)-3-hydroxytetradecanoic acid** is an essential intermediate in the de novo synthesis of fatty acids. The pathway involves a repeating cycle of four enzymatic reactions that extend the fatty acyl chain by two carbons in each cycle. The production of the (R)-3-hydroxyacyl-ACP intermediate is a critical reduction step in this process.





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## References

- 1. Human Metabolome Database: Showing metabocard for 3-Hydroxytetradecanoic acid (HMDB0061656) [hmdb.ca]
- To cite this document: BenchChem. [Application Note: Quantification of (R)-3-hydroxytetradecanoic Acid Using Mass Spectrometry]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b041485#quantification-of-r-3-hydroxytetradecanoic-acid-using-mass-spectrometry>]

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